

Proper Disposal of (-)-Dihydrocarveol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: (-)-Dihydrocarveol

Cat. No.: B1197605

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(-)-Dihydrocarveol, a combustible liquid commonly used in fragrance and flavoring research, requires careful handling and disposal to ensure laboratory safety and environmental protection. This document provides essential procedural guidance for researchers, scientists, and drug development professionals on the proper disposal of **(-)-Dihydrocarveol**, in addition to key safety data and handling protocols.

Properties and Hazards of (-)-Dihydrocarveol

Understanding the physical and chemical properties of a substance is the first step toward safe handling and disposal. Below is a summary of key quantitative data for **(-)-Dihydrocarveol**.

Property	Value
Molecular Formula	C ₁₀ H ₁₈ O
Molecular Weight	154.25 g/mol [1]
Appearance	Light yellow clear, liquid[2]
Density	0.926 g/mL at 20 °C[1][2]
Flash Point	90 °C (194 °F) - closed cup[1][2]
Storage Class	Combustible liquids[1]

(-)-Dihydrocarveol is classified as a combustible liquid and may be harmful if swallowed, in contact with skin, or inhaled.[3] It can cause skin and serious eye irritation.[3] The toxicological properties have not been thoroughly investigated, and it is crucial to handle it with appropriate safety precautions.[2][3]

Experimental Protocols for Safe Disposal

The recommended procedure for the disposal of **(-)-Dihydrocarveol** involves a multi-step process that prioritizes safety and regulatory compliance. Adherence to these protocols is critical to minimize risks to personnel and the environment.

1. Personal Protective Equipment (PPE): Before handling **(-)-Dihydrocarveol**, ensure that appropriate personal protective equipment is worn. This includes:

- Eye Protection: Safety glasses with side-shields conforming to EN166 or NIOSH-approved equivalents.[2]
- Hand Protection: Handle with gloves that have been inspected prior to use. Use proper glove removal technique to avoid skin contact.[2]
- Body Protection: Wear impervious clothing to prevent skin exposure.[2]
- Respiratory Protection: In case of insufficient ventilation, use a suitable respirator with an ABEK (EN14387) filter.

2. Waste Collection:

- Collect waste **(-)-Dihydrocarveol** in a suitable, closed container.[2] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[2]
- Label the waste container clearly as "Hazardous Waste" and specify the contents, including the concentration of **(-)-Dihydrocarveol**.

3. Accidental Spill Cleanup: In the event of a spill, follow these steps:

- Avoid breathing vapors, mist, or gas.[2]
- Remove all sources of ignition.[2]

- Ventilate the area.
- Contain the spillage using an inert absorbent material such as sand, vermiculite, or diatomite.[3]
- Collect the absorbed material using an electrically protected vacuum cleaner or by wet-brushing and place it in a designated container for disposal.[2]
- Wash the spill site after material pickup is complete.[3]

4. Disposal Method: The primary and recommended method for the disposal of **(-)-Dihydrocarveol** is through a licensed professional waste disposal service.[2][3] This ensures that the waste is managed in compliance with all federal, state, and local environmental regulations.[3]

An alternative method for disposal is incineration. This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[2] Surplus and non-recyclable solutions should be offered to a licensed disposal company.[2]

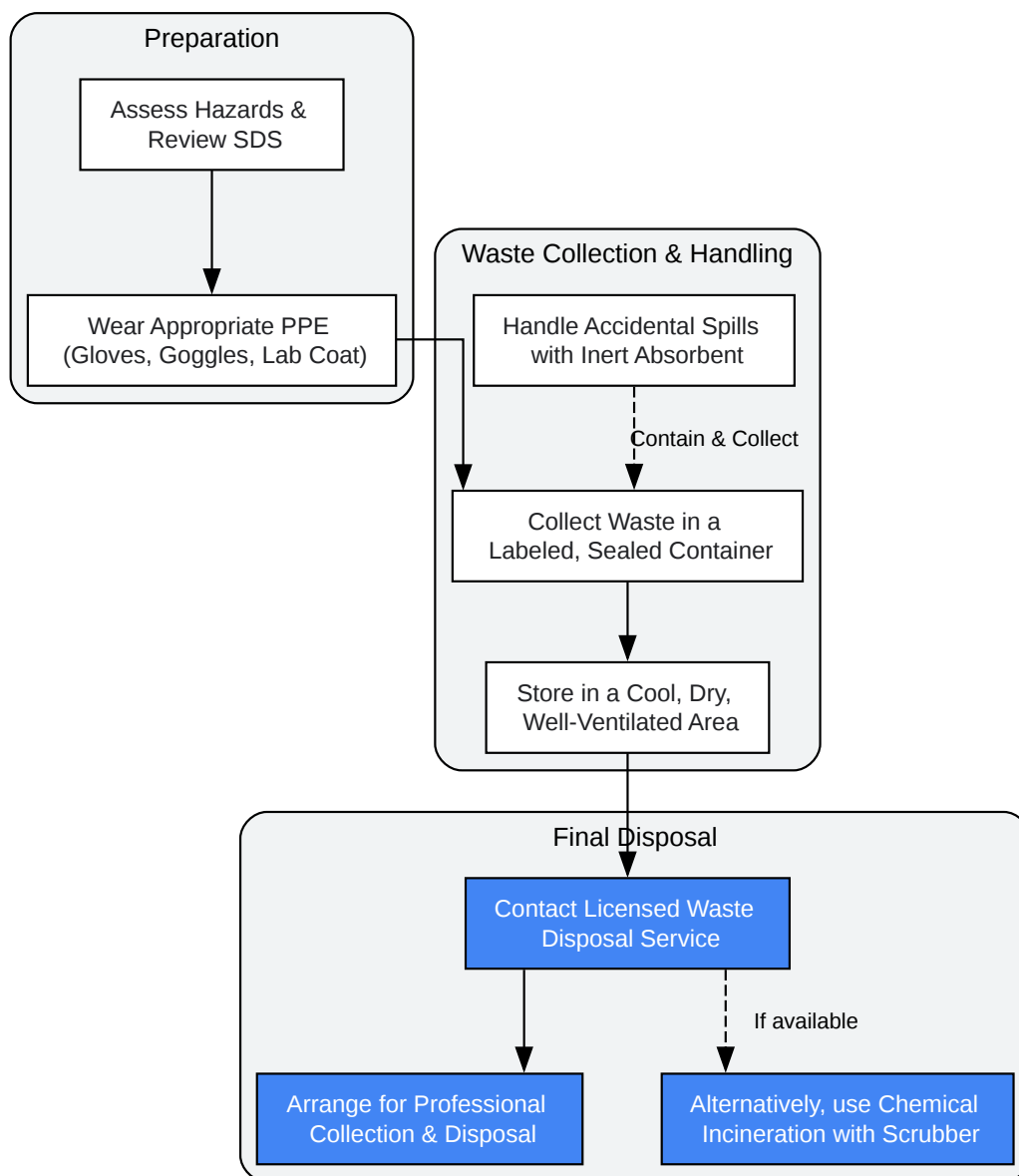
Important Considerations:

- Do not let the product enter drains.[2]
- Store waste containers in a cool, dry, and well-ventilated place away from heat, flames, and sparks.[2]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **(-)-Dihydrocarveol**.

(-)-Dihydrocarveol Disposal Workflow



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Caption: Logical workflow for the safe disposal of **(-)-Dihydrocarveol**.

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